

Technical Guide: Storage and Stability of 1,7-Dimethyluric Acid-d3

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Compound of Interest

Compound Name: 1,7-Dimethyluric Acid-d3

Cat. No.: B1140647

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This guide provides an in-depth overview of the recommended storage and stability conditions for **1,7-Dimethyluric Acid-d3**, a deuterated metabolite of caffeine. It is intended for researchers, scientists, and professionals in drug development who utilize this compound as an internal standard or for other research purposes.

Introduction

1,7-Dimethyluric Acid-d3 is the deuterated analog of 1,7-Dimethyluric Acid, a primary metabolite of caffeine.[1][2] The incorporation of deuterium isotopes (d3) on one of the methyl groups provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based bioanalytical methods. Understanding its storage and stability is critical to ensure the accuracy and reproducibility of experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **1,7-Dimethyluric Acid-d3** is presented in the table below.

Property	Value
Chemical Name	7,9-Dihydro-1-(methyl-d3)-7-methyl-1H-purine-2,6,8(3H)-trione
Synonyms	1,7-DMU-d3
CAS Number	1189713-08-3
Molecular Formula	C ₇ H ₅ D ₃ N ₄ O ₃
Molecular Weight	199.18 g/mol
Appearance	Light Grey Solid
Purity	Typically ≥98%
Solubility	Soluble in DMSO

Recommended Storage Conditions

The recommended storage conditions for **1,7-Dimethyluric Acid-d3**, as compiled from various suppliers, are summarized below. Adherence to these conditions is crucial for maintaining the integrity of the compound over time.

Condition	Temperature	Duration
Long-term Storage	-20°C	≥ 4 years (for the non-deuterated form)[1]
Short-term Storage	2-8°C (Refrigerator)	Suitable for brief periods
Shipping	Ambient Temperature	Generally stable for the duration of shipping

Stability Profile

While specific, long-term stability studies on **1,7-Dimethyluric Acid-d3** are not extensively published in the public domain, the stability of its non-deuterated analog, 1,7-Dimethyluric Acid, is reported to be at least four years when stored at -20°C.[1]

The deuterium labeling on the methyl group is on a non-exchangeable position, which imparts high isotopic stability. The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, which can contribute to increased metabolic stability.

Thermal Stability

Based on the available data for the non-deuterated form and general characteristics of similar purine compounds, **1,7-Dimethyluric Acid-d3** is expected to be a thermally stable solid. A safety data sheet for a heavily isotopically labeled analog of 1,7-Dimethyluric acid indicates good thermal stability, with no decomposition observed under normal use conditions.

Stability in Solution

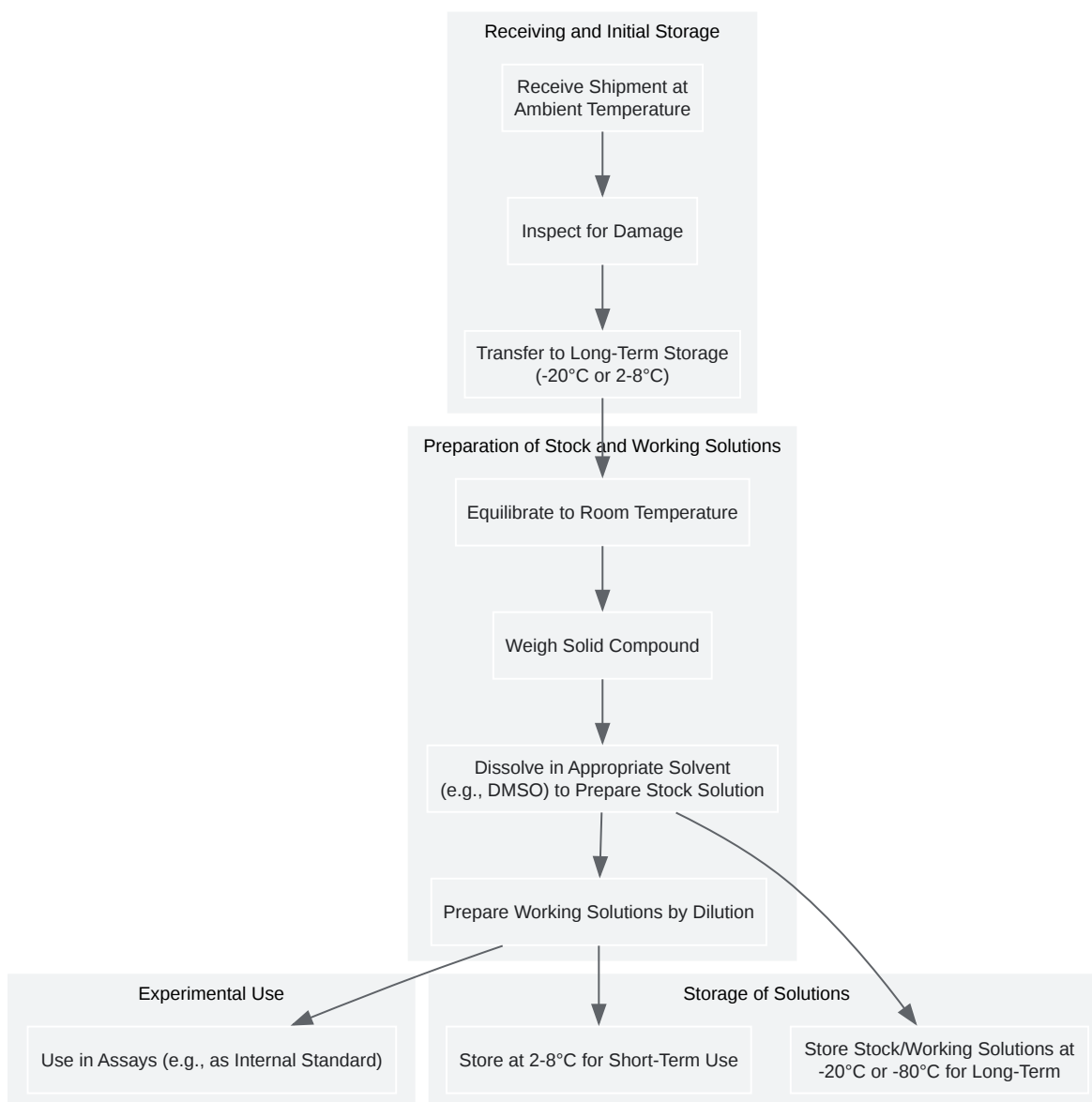
Once dissolved, particularly in protic solvents, the stability of the compound may be reduced compared to its solid state. It is recommended to prepare solutions fresh and store them at low temperatures for short durations. For longer-term storage of solutions, freezing at -20°C or -80°C is advisable. The stability in specific solvents should be validated experimentally if it is a critical parameter for the intended application.

Experimental Protocols

While specific experimental protocols for the stability testing of **1,7-Dimethyluric Acid-d3** are not readily available, a general workflow for handling and assessing the stability of this and similar isotopically labeled standards is provided below.

General Handling Workflow

The following diagram illustrates a standard workflow for the handling and use of **1,7-Dimethyluric Acid-d3** in a research setting.

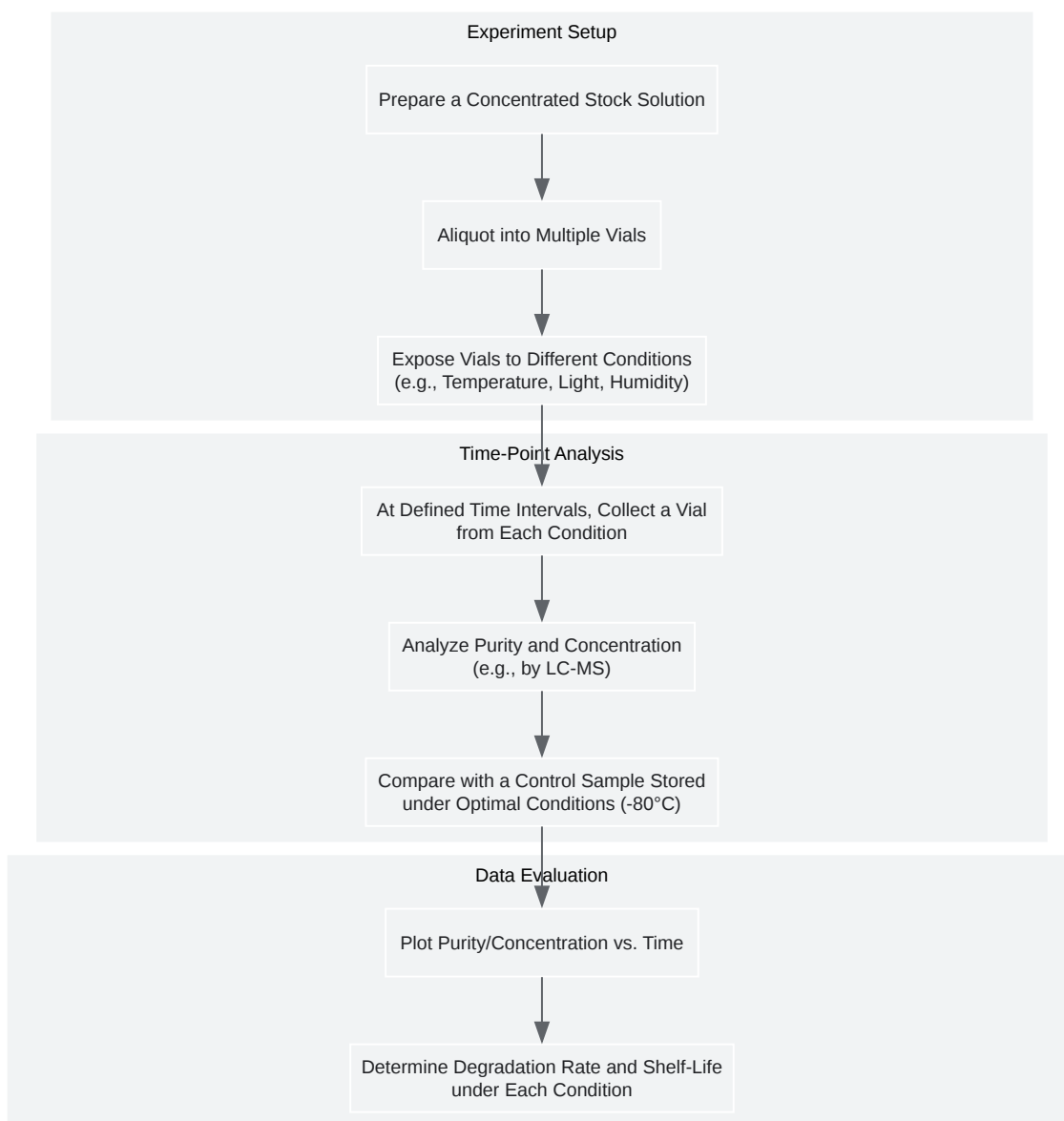


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Caption: General workflow for handling **1,7-Dimethyluric Acid-d3**.

Stability Assessment Protocol

A logical workflow for assessing the stability of **1,7-Dimethyluric Acid-d3** under specific conditions is outlined below. This protocol can be adapted based on the experimental requirements.



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Caption: Protocol for assessing the stability of **1,7-Dimethyluric Acid-d3**.

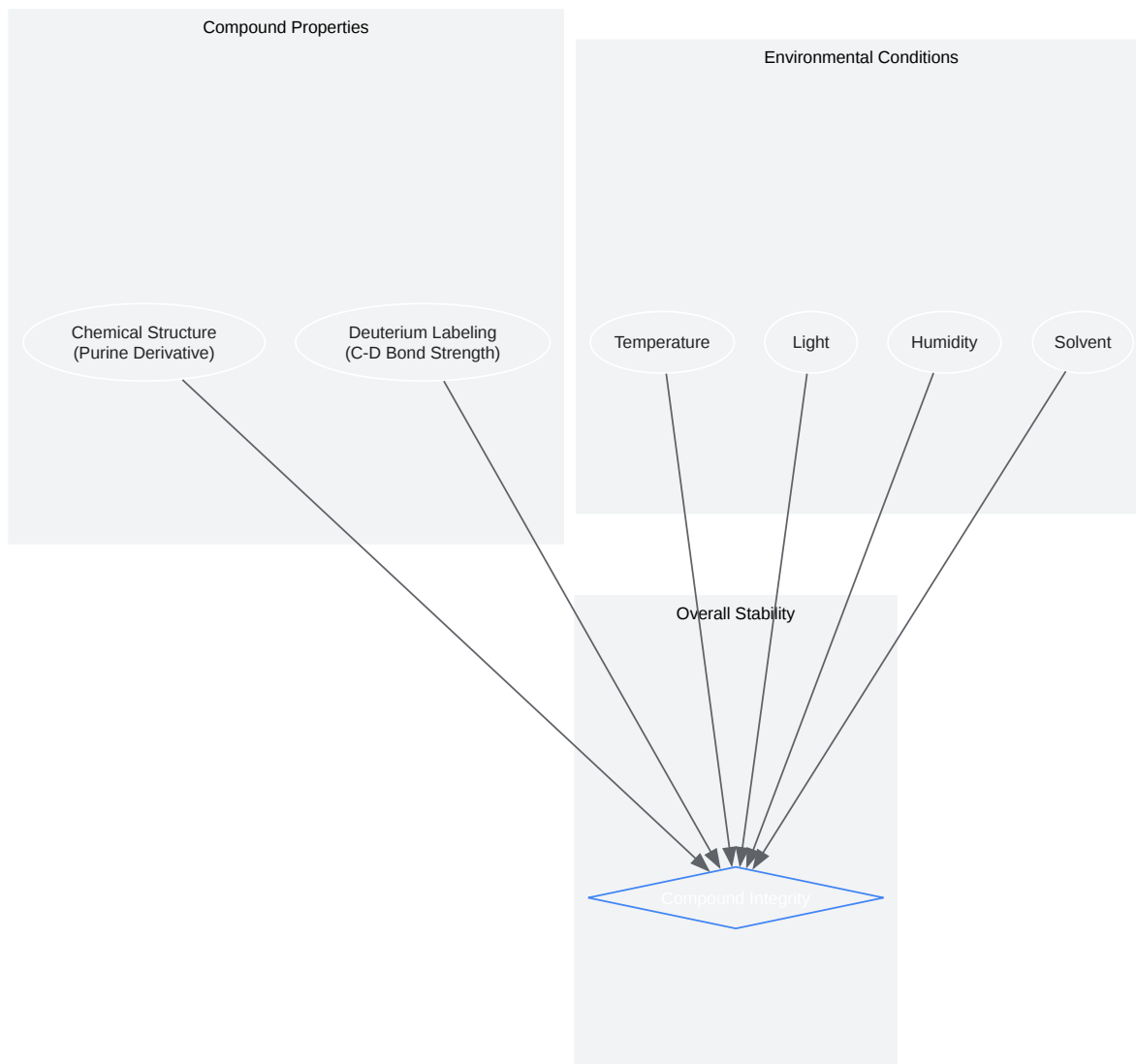
Safety and Handling

While a specific Safety Data Sheet (SDS) for **1,7-Dimethyluric Acid-d3** is not widely available, the SDS for structurally related compounds, such as 1,3-Dimethyluric Acid, indicates that they are not classified as hazardous substances. However, standard laboratory safety precautions should always be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling the solid compound and its solutions.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or in a chemical fume hood.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

Logical Relationship of Stability Factors

The stability of **1,7-Dimethyluric Acid-d3** is influenced by several interconnected factors. The following diagram illustrates these relationships.



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Caption: Factors influencing the stability of **1,7-Dimethyluric Acid-d3**.

Conclusion

1,7-Dimethyluric Acid-d3 is a stable isotopically labeled compound that is essential for various bioanalytical applications. For optimal long-term stability, it is recommended to store the solid compound at -20°C. Solutions should be prepared fresh, and for storage, they should be kept at low temperatures. While specific stability data for the deuterated form is limited, information from its non-deuterated analog and general chemical principles provide a strong basis for its handling and storage to ensure its integrity and performance in research applications.

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References

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